

Application Notes and Protocols: Preparing 3-Chloro-5-hydroxybenzoic Acid Stock Solutions

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Compound of Interest

Compound Name: 3-Chloro-5-hydroxybenzoic Acid

Cat. No.: B1664645

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Introduction

3-Chloro-5-hydroxybenzoic acid is a versatile chemical compound utilized across various scientific disciplines. It is notably recognized as a potent and selective agonist for the G-protein coupled receptor 81 (GPR81), also known as the lactate receptor.[1][2][3][4] The activation of GPR81 is implicated in metabolic regulation, particularly in the inhibition of lipolysis, making this compound a valuable tool for research in metabolic diseases, such as dyslipidemia and obesity.[1][2] Its utility also extends to pharmaceutical development as an intermediate for anti-inflammatory and analgesic medications, as well as in the formulation of agricultural chemicals.[5]

Accurate and consistent preparation of stock solutions is a critical first step for ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and safe handling of **3-Chloro-5-hydroxybenzoic acid** stock solutions for research applications.

Compound Specifications and Properties

It is essential to begin with a well-characterized compound. The key physical and chemical properties of **3-Chloro-5-hydroxybenzoic acid** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₅ ClO ₃ [2] [5]
Molecular Weight	172.57 g/mol [2] [4] [5]
CAS Number	53984-36-4 [2] [5] [6]
Appearance	White to off-white or beige solid powder [2] [5] [6] [7]
Purity	Typically ≥97% (HPLC) [2]
Melting Point	244-248 °C [6] [8]

Safety and Handling

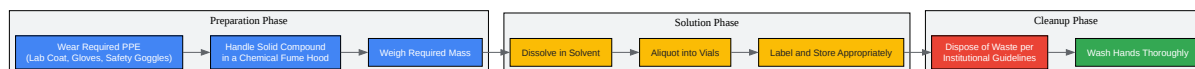
3-Chloro-5-hydroxybenzoic acid is classified as hazardous. Strict adherence to safety protocols is mandatory. Always handle the compound in a certified chemical fume hood.

Hazard Identification and Precautions:

Hazard Class	GHS Code	Precautionary Statement	GHS Code
Acute toxicity, oral (Category 4)	H302	Harmful if swallowed [2] [9]	P264, P270, P301+P312, P330
Skin corrosion/irritation (Category 2)	H315	Causes skin irritation [2] [9]	P280, P302+P352
Serious eye damage/eye irritation (Category 1)	H318	Causes serious eye damage [2] [9]	P280, P305+P351+P338+P3 10
STOT, single exposure (Respiratory)	H335	May cause respiratory irritation [2] [9]	P261, P271, P304+P340

Personal Protective Equipment (PPE) and Handling Workflow:

The following workflow outlines the essential safety steps for handling the solid compound and preparing solutions.



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Caption: General safety workflow for handling hazardous chemical compounds.

Stock Solution Preparation Protocol

3.1. Solvent Selection and Solubility

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **3-Chloro-5-hydroxybenzoic acid** due to its high solubility. The compound is considered insoluble in water.^[3]

Solvent	Solubility	Notes
DMSO	15 - 34 mg/mL ^{[2][3][10]}	A clear solution should be obtained. ^{[7][8]} Sonication or gentle warming may aid dissolution at higher concentrations. ^[10] Use fresh, anhydrous DMSO as moisture can reduce solubility. ^[3]
Water	Insoluble ^[3]	Not a suitable solvent for primary stock solutions.

3.2. Experimental Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol provides instructions for preparing 1 mL of a 10 mM stock solution.

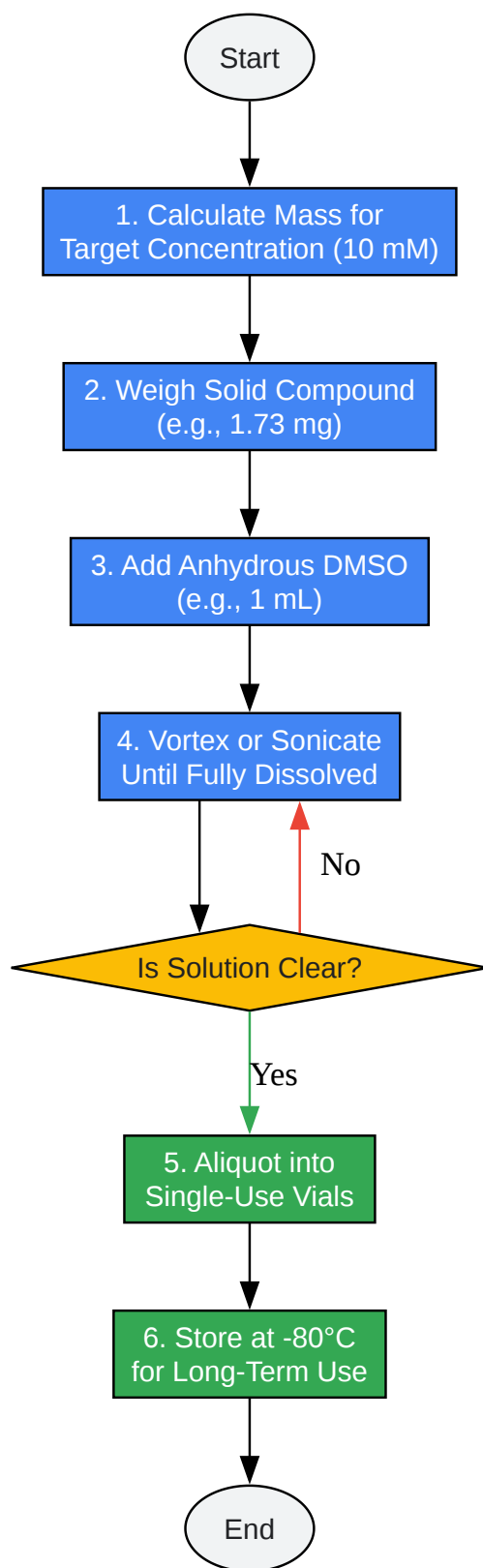
Materials:

- **3-Chloro-5-hydroxybenzoic acid** (MW: 172.57 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- 1.5 mL microcentrifuge tubes or cryovials
- Vortex mixer
- Pipettors and sterile tips

Procedure:

- Calculation:
 - Calculate the mass of **3-Chloro-5-hydroxybenzoic acid** required.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 172.57 \text{ g/mol} \times 1000 \text{ mg/g} = 1.7257 \text{ mg}$
- Weighing:
 - Tare a clean 1.5 mL microcentrifuge tube on an analytical balance.
 - Carefully weigh approximately 1.73 mg of the compound directly into the tube. Record the exact mass.
- Dissolution:
 - Add the appropriate volume of DMSO to the tube based on the actual mass weighed.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 172.57 \text{ (mg/mmol)}] / 10 \text{ (mmol/L)}$
 - For example, if 1.73 mg was weighed, add 1.0025 mL (1002.5 μL) of DMSO.

- Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be formed. If dissolution is difficult, sonicate the vial in a water bath for 5-10 minutes.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile cryovials.^[1]
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots as recommended in Section 4.



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Caption: Step-by-step workflow for preparing a stock solution.

Storage and Stability

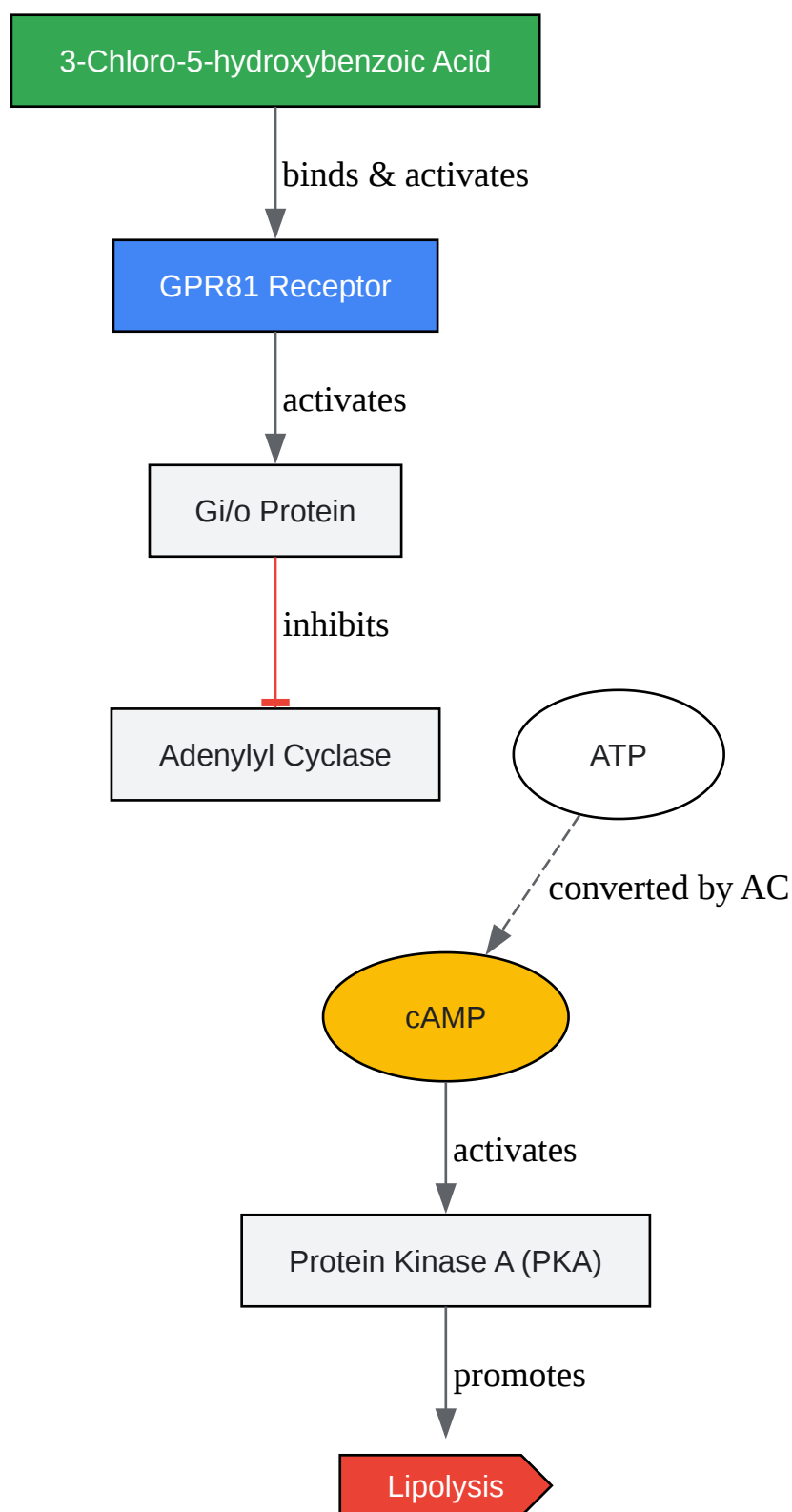
Proper storage is crucial to maintain the integrity and activity of the compound and its solutions.

Form	Storage Temperature	Stability Period	Notes
Solid Powder	Room Temperature or 0-8 °C[2][5][7]	As per manufacturer	Store in a cool, dry, well-sealed container away from light.[8]
Stock Solution in DMSO	-20 °C	1 month[1][3][9]	Suitable for short-term storage.
Stock Solution in DMSO	-80 °C	6 months to 1 year[1][3][10]	Recommended for long-term storage.

Note: Always aliquot stock solutions to minimize the number of freeze-thaw cycles.[1]

Application Example: GPR81 Signaling Pathway

As a selective GPR81 agonist, **3-Chloro-5-hydroxybenzoic acid** initiates a signaling cascade that results in an anti-lipolytic effect in adipocytes. The simplified pathway is illustrated below.



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